

# Technical Guide: Physical Properties of 4-Phenylbutane-2-thiol

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## Compound of Interest

Compound Name: 4-Phenylbutane-2-thiol

Cat. No.: B15270998

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## Abstract

This technical guide provides a comprehensive overview of the known and predicted physical properties of **4-Phenylbutane-2-thiol**. Due to a lack of experimentally determined data in publicly available literature, this document presents computed properties from reliable chemical databases. Furthermore, it outlines detailed, standard experimental protocols that can be employed to determine the key physical characteristics of this compound. A plausible synthetic route is also described, complete with a logical workflow diagram, to aid researchers in the preparation of this thiol.

## Introduction

**4-Phenylbutane-2-thiol** is an organosulfur compound with potential applications in various fields of chemical research, including as a building block in organic synthesis and potentially in the development of new pharmaceutical agents. A thorough understanding of its physical properties is crucial for its handling, characterization, and application in experimental settings. This guide serves as a centralized resource for scientists and researchers, providing both available data and methodologies for its empirical determination.

## Core Physical Properties

While experimental data for **4-Phenylbutane-2-thiol** is not readily available in scientific literature, a number of key physical properties have been calculated using computational models. These predicted values, sourced from the PubChem database, offer valuable initial estimates for experimental design.[\[1\]](#)

Table 1: Computed Physical Properties of **4-Phenylbutane-2-thiol**

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> S	PubChem <a href="#">[1]</a>
Molecular Weight	166.29 g/mol	PubChem <a href="#">[1]</a>
XLogP3	3.3	PubChem <a href="#">[1]</a>
Hydrogen Bond Donor Count	1	PubChem <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	1	PubChem <a href="#">[1]</a>
Rotatable Bond Count	4	PubChem <a href="#">[1]</a>
Exact Mass	166.08162162 Da	PubChem <a href="#">[1]</a>
Topological Polar Surface Area	1 Å <sup>2</sup>	PubChem <a href="#">[1]</a>
Heavy Atom Count	11	PubChem <a href="#">[1]</a>
Complexity	134	PubChem <a href="#">[1]</a>

## Experimental Protocols for Physical Property Determination

The following sections detail standard laboratory procedures for determining the boiling point, melting point, density, and solubility of a liquid thiol like **4-Phenylbutane-2-thiol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

#### Methodology:

- **Apparatus Setup:** Assemble a distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Preparation:** Place a small volume of **4-Phenylbutane-2-thiol** and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point. The atmospheric pressure should also be recorded as it affects the boiling point.

## Determination of Melting Point

While **4-Phenylbutane-2-thiol** is expected to be a liquid at room temperature, determining its melting point would be necessary if it were a solid or for characterizing it at lower temperatures.

#### Methodology:

- **Sample Preparation:** If the substance is solid at low temperatures, a small amount is finely powdered and packed into a capillary tube.
- **Apparatus:** Use a melting point apparatus.
- **Heating:** Place the capillary tube in the apparatus and heat it slowly.
- **Observation:** Record the temperature at which the substance first begins to melt and the temperature at which it is completely molten. This range represents the melting point.

## Determination of Density

Density is the mass per unit volume of a substance.

#### Methodology:

- **Mass Measurement:** Accurately weigh a clean, dry pycnometer (a specific gravity bottle).

- **Volume Measurement:** Fill the pycnometer with **4-Phenylbutane-2-thiol**, ensuring there are no air bubbles, and weigh it again.
- **Calculation:** The difference in mass gives the mass of the thiol. The density is calculated by dividing the mass of the thiol by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded.

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

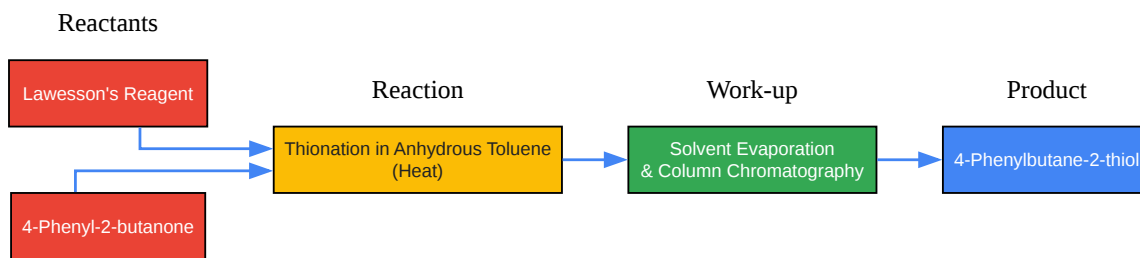
Methodology for Water and Organic Solvents:

- **Preparation:** Take a known volume of the solvent (e.g., water, ethanol, acetone) in a test tube.
- **Addition of Solute:** Add a small, measured amount of **4-Phenylbutane-2-thiol** to the solvent.
- **Mixing:** Vigorously shake or vortex the mixture for a set period.
- **Observation:** Observe if the thiol dissolves completely. If it does, continue adding known amounts of the thiol until saturation is reached (i.e., no more thiol dissolves).
- **Quantification:** The solubility can be expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively by determining the concentration of the saturated solution.<sup>[2][3]</sup>

## Synthesis of 4-Phenylbutane-2-thiol

A common and effective method for the synthesis of thiols from their corresponding ketones is through the use of a thionating agent such as Lawesson's reagent (2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide).<sup>[4][5][6][7]</sup> The logical workflow for the synthesis of **4-Phenylbutane-2-thiol** from 4-phenyl-2-butanone is outlined below.

## Experimental Workflow: Synthesis of 4-Phenylbutane-2-thiol



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Caption: Synthesis of **4-Phenylbutane-2-thiol** from 4-phenyl-2-butanone.

## Detailed Methodology: Synthesis using Lawesson's Reagent

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-phenyl-2-butanone in anhydrous toluene.
- **Addition of Reagent:** Add Lawesson's reagent to the solution. The reaction is typically run with a molar ratio of ketone to Lawesson's reagent of 2:1.
- **Reaction Conditions:** Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and evaporate the solvent under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to obtain pure **4-Phenylbutane-2-thiol**.

## Conclusion

This technical guide has consolidated the available computed data for the physical properties of **4-Phenylbutane-2-thiol** and provided standardized experimental protocols for their empirical determination. The inclusion of a detailed synthetic workflow offers a practical

approach for researchers requiring this compound for their studies. The information presented herein is intended to facilitate further research and application of **4-Phenylbutane-2-thiol** in various scientific endeavors.

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## References

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